

# Safeguarding Your Research: Proper Disposal of NVP-BEZ235-d3

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## Compound of Interest

Compound Name: NVP-BEZ 235-d3

Cat. No.: B15555370

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Essential guidance for the safe handling and disposal of NVP-BEZ235-d3 is critical for maintaining laboratory safety, ensuring environmental protection, and complying with regulatory standards. As a potent, research-grade compound, this dual PI3K/mTOR inhibitor requires stringent disposal protocols to mitigate potential hazards. This guide provides a comprehensive, step-by-step approach to its proper disposal, ensuring adherence to standard laboratory safety practices. For definitive safety information, always consult the manufacturer-provided Safety Data Sheet (SDS) for NVP-BEZ235-d3.

## Immediate Safety and Handling Precautions

Before handling NVP-BEZ235-d3, a thorough understanding of its chemical properties and potential hazards is imperative. Researchers should treat this compound as potentially hazardous.

**Personal Protective Equipment (PPE):** The consistent use of appropriate PPE is non-negotiable and should include:

- **Gloves:** Nitrile or other chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat to protect from splashes.

Engineering Controls: Work with NVP-BEZ235-d3 should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk.<sup>[1]</sup> An eyewash station and safety shower must be readily accessible.<sup>[1]</sup>

## Quantitative Data Summary

For clarity and ease of reference, key quantitative data for the non-deuterated form, NVP-BEZ235 (Dactolisib), are summarized below. This information is provided as a reference, and users should consult the specific documentation for NVP-BEZ235-d3.

Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>23</sub> N <sub>5</sub> O	<sup>[2]</sup>
Formula Weight	469.5 g/mol	<sup>[2]</sup>
CAS Number	915019-65-7	<sup>[2]</sup> <sup>[3]</sup>
p110α IC <sub>50</sub>	4 nM	<sup>[2]</sup> <sup>[4]</sup>
p110β IC <sub>50</sub>	75 nM	<sup>[2]</sup> <sup>[4]</sup>
p110δ IC <sub>50</sub>	7 nM	<sup>[2]</sup> <sup>[4]</sup>
p110γ IC <sub>50</sub>	5 nM	<sup>[2]</sup> <sup>[4]</sup>
mTOR IC <sub>50</sub>	20 nM	<sup>[2]</sup>
Solubility (DMSO)	Up to 1 mg/ml (with warming)	<sup>[3]</sup>
Solubility (DMF)	Up to 10 mg/ml (requires heating)	<sup>[3]</sup>
Storage Temperature	-20°C	<sup>[2]</sup>

## Experimental Protocols: Disposal Procedures

The disposal of NVP-BEZ235-d3, including the pure compound and any contaminated materials, must be managed as hazardous chemical waste. Adherence to institutional and local regulations is mandatory.

## Waste Segregation and Collection

### 1. Solid Waste:

- Collect unused or expired NVP-BEZ235-d3 powder in its original container or a clearly labeled, sealed waste container.
- All disposables that have come into direct contact with the compound, such as weigh boats, pipette tips, and contaminated gloves, must be collected in a designated, sealed hazardous waste bag or container.<sup>[1]</sup>

### 2. Liquid Waste:

- Solutions containing NVP-BEZ235-d3 should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.<sup>[1][5]</sup>
- Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.<sup>[1]</sup>
- The container must be clearly labeled with "Hazardous Waste," the full chemical name "NVP-BEZ235-d3," and the solvent(s) used.<sup>[1]</sup>
- Do not dispose of NVP-BEZ235-d3 down the drain.<sup>[1][5]</sup>

### 3. Empty Containers:

- Empty containers should be rinsed with an appropriate solvent (e.g., the solvent used for the solution).
- The rinsate must be collected as hazardous liquid waste.<sup>[5]</sup>
- After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policies.<sup>[5]</sup>

## Labeling and Storage

- All waste containers must be accurately and clearly labeled.

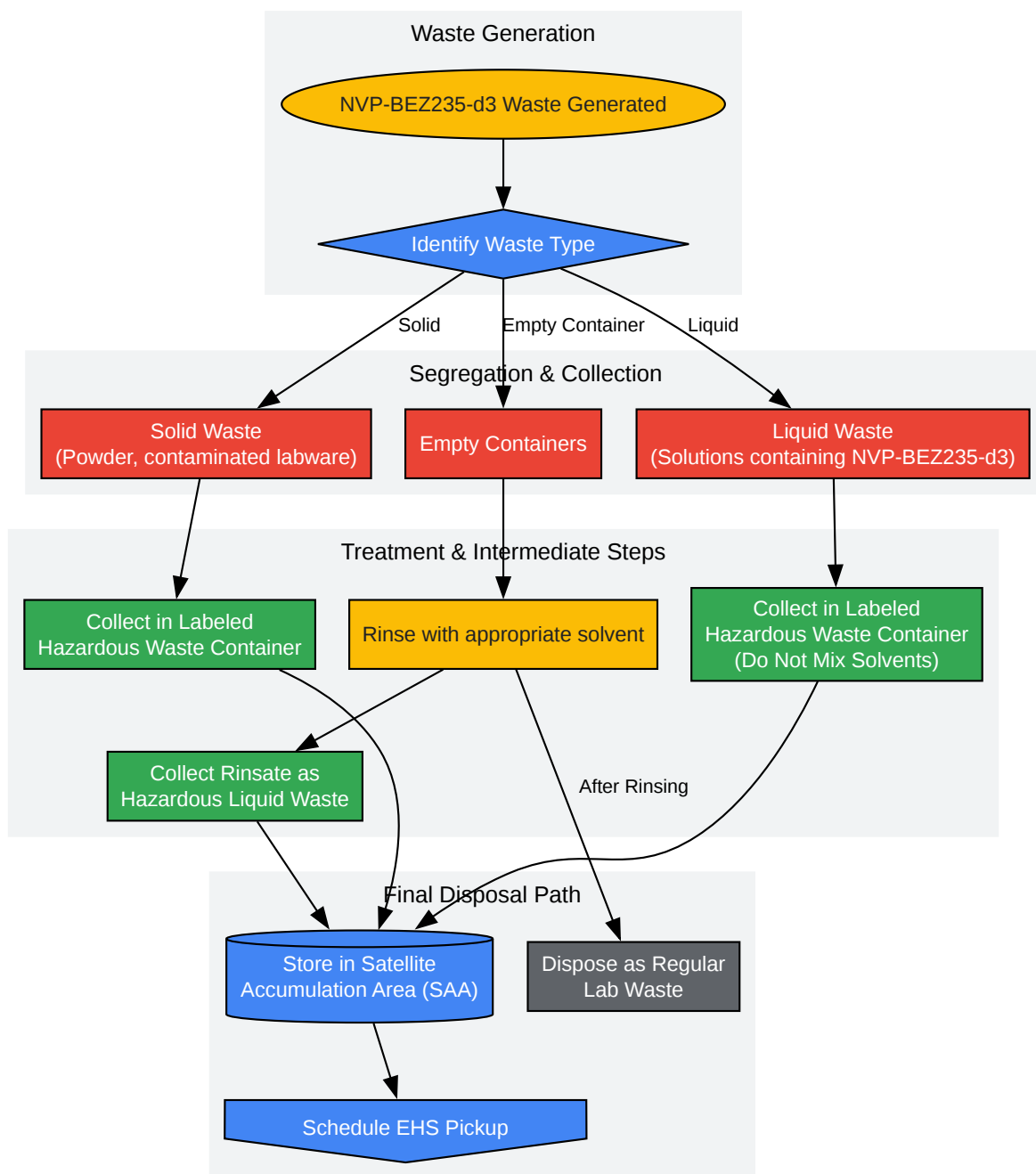
- Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Secondary containment should be used to prevent spills.[\[1\]](#)

## Scheduling Waste Pickup

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.[\[1\]](#)

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of NVP-BEZ235-d3.



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